

# a-(Benzoylamino)benzeneacetamide-d10

## molecular structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

	a-
Compound Name:	(Benzoylamino)benzeneacetamide
	-d10

Cat. No.: B587019

[Get Quote](#)

## Technical Guide: a-(Benzoylamino)benzeneacetamide-d10

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **a-(Benzoylamino)benzeneacetamide-d10**. This deuterated compound is of significant interest as an internal standard for quantitative analysis of its non-deuterated analog and as a crucial intermediate in the synthesis of isotopically labeled pharmaceuticals, such as Cephalexin.

## Molecular Structure and Properties

**a-(Benzoylamino)benzeneacetamide-d10**, with the chemical formula  $C_{15}H_{4D_{10}}N_2O_2$ , is a stable isotope-labeled analog of a-(Benzoylamino)benzeneacetamide. The key structural feature is the strategic placement of ten deuterium atoms on the two benzene rings.<sup>[1][2]</sup> This isotopic labeling provides a distinct mass difference, making it an ideal internal standard for mass spectrometry-based quantitative studies.

The molecular structure consists of a central acetamide backbone with two substituted phenyl groups. One phenyl group is part of a benzoylamino moiety, and the other is directly attached

to the  $\alpha$ -carbon of the acetamide. All ten hydrogens on these aromatic rings are replaced with deuterium.

Table 1: Physicochemical and Analytical Data

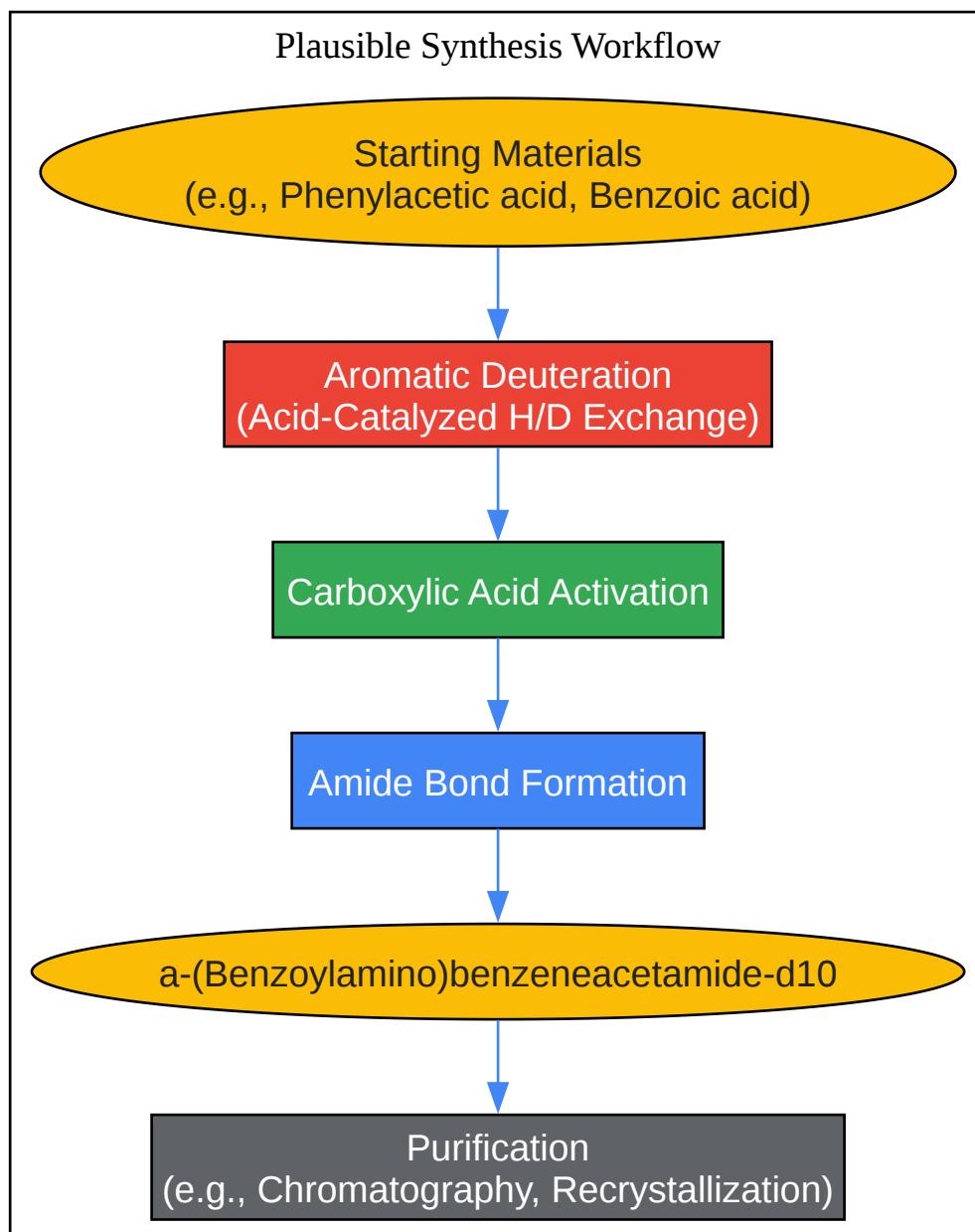
Property	Value	Source
Chemical Name	$\alpha$ - (Benzoylamino)benzeneacetamide-d10	N/A
Synonyms	N-( $\alpha$ -Carbamoylbenzyl)benzamide-d10	[2]
CAS Number	1246814-47-0	[2][3]
Molecular Formula	$C_{15}H_4D_{10}N_2O_2$	[2][3]
Molecular Weight	264.35 g/mol	[3]
Appearance	White Solid	[1]
Storage	2-8°C Refrigerator	[1]
Applications	Intermediate in the preparation of labeled Cephalexin, Internal standard	[1][2]

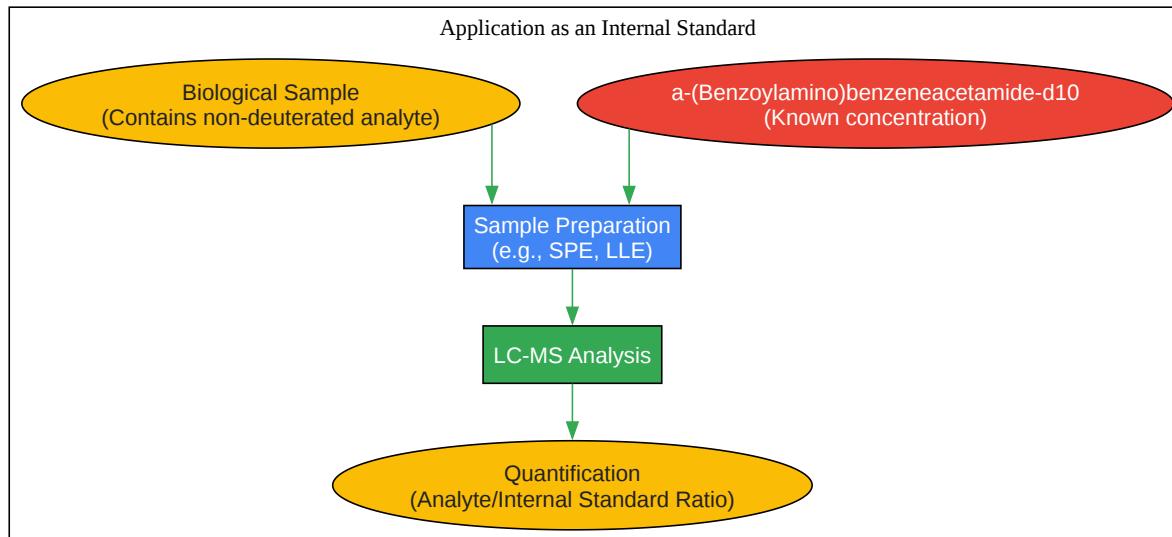
## Synthesis

While a specific, detailed experimental protocol for the synthesis of  **$\alpha$ -(Benzoylamino)benzeneacetamide-d10** is not widely published in the public domain, a plausible synthetic route can be conceptualized based on established methods for deuteration and amide bond formation. The introduction of the ten deuterium atoms is a critical step, likely achieved through acid-catalyzed hydrogen-deuterium exchange on the aromatic rings of the starting materials or the final non-deuterated compound.

A potential logical workflow for its synthesis is outlined below. This process would involve the synthesis of the non-deuterated backbone followed by a deuteration step, or the use of

deuterated precursors from the outset.





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. alpha-(Benzoylamo)benzeneacetamide-d10 [benchchem.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3.  $\alpha$ -(Benzoylamo)benzeneacetamide-d10 - 稳定性同位素 - 西典实验 [seedior.com]
- 4. To cite this document: BenchChem. [a-(Benzoylamo)benzeneacetamide-d10 molecular structure]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b587019#a-benzoylamino-benzeneacetamide-d10-molecular-structure>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)